

# In-Depth Technical Profile of trans-3-(Trimethylsilyl)allyl alcohol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: trans-3-(Trimethylsilyl)allyl alcohol

Cat. No.: B151979

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This document provides a detailed overview of the physicochemical properties of **trans-3- (Trimethylsilyl)allyl alcohol**, a versatile reagent in organic synthesis. The primary focus of this guide is its molecular weight, a fundamental parameter in stoichiometric calculations and analytical characterizations.

# **Physicochemical Data Summary**

Quantitative data for **trans-3-(Trimethylsilyl)allyl alcohol** is summarized in the table below for ease of reference and comparison.



Parameter	Value	Reference
Molecular Formula	C6H14OSi	[1]
Molecular Weight	130.26 g/mol	[1]
CAS Number	59376-64-6	[1]
Synonyms	trans-3-(Trimethylsilyl)-2- propen-1-ol, trans-(3-Hydroxy- 2-propen-1-yl)trimethylsilane	
Form	Liquid	
Boiling Point	166-168 °C	
Density	0.848 g/mL at 25 °C	
Refractive Index	n20/D 1.444	

# **Molecular Weight Determination**

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The molecular formula for **trans-3-(Trimethylsilyl)allyl alcohol** is C6H14OSi.[1]

The calculation is based on the following atomic weights:

• Carbon (C): 12.011 u

• Hydrogen (H): 1.008 u

Oxygen (O): 15.999 u

• Silicon (Si): 28.085 u

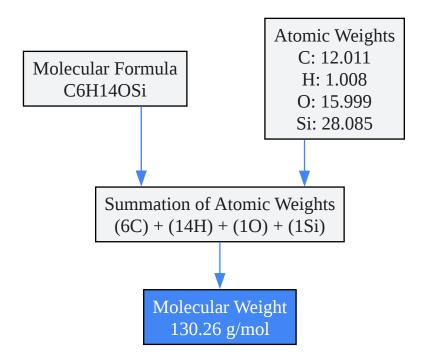
The molecular weight is calculated as follows:

 $(6 \times 12.011) + (14 \times 1.008) + (1 \times 15.999) + (1 \times 28.085) = 130.26 \text{ g/mol}$ 



### **Logical Relationship of Molecular Properties**

The following diagram illustrates the relationship between the molecular formula and the calculation of the molecular weight, a foundational concept in chemical analysis.



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Molecular Weight Calculation Workflow

### **Experimental Protocols**

While the molecular weight is a calculated value, its confirmation and the purity of the substance are typically determined through experimental techniques such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Mass Spectrometry (Illustrative Protocol)

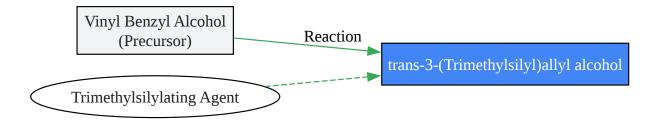
- Sample Preparation: A dilute solution of **trans-3-(Trimethylsilyl)allyl alcohol** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
- Ionization: The sample is introduced into the mass spectrometer and ionized, commonly using techniques like Electrospray Ionization (ESI) or Electron Impact (EI).



- Mass Analysis: The ionized fragments are separated based on their mass-to-charge ratio (m/z).
- Detection: The detector records the abundance of each ion at a specific m/z, generating a
  mass spectrum. The molecular ion peak [M]+ would be expected around m/z 130.

### **Synthetic Pathway Overview**

The synthesis of **trans-3-(Trimethylsilyl)allyl alcohol** is a key process for its application in further chemical reactions. A common synthetic route is the trimethylsilylation of a suitable precursor.



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#### General Synthetic Pathway

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### References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [In-Depth Technical Profile of trans-3-(Trimethylsilyl)allyl alcohol]. BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b151979#trans-3-trimethylsilyl-allyl-alcohol-molecular-weight]



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